

Physical properties of 2-Benzylaminopyridine like melting and boiling points

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Compound of Interest

Compound Name: 2-Benzylaminopyridine

Cat. No.: B160635

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A Technical Guide to the Physical Properties of 2-Benzylaminopyridine

For researchers, scientists, and professionals in drug development, a thorough understanding of the physicochemical properties of chemical entities is paramount. This guide provides an in-depth look at the physical characteristics of **2-Benzylaminopyridine**, a compound of interest in medicinal chemistry and organic synthesis.

Core Physical Properties

2-Benzylaminopyridine presents as a white to off-white crystalline powder under standard conditions.^{[1][2]} Its physical state and appearance are foundational identifiers for laboratory use. Key quantitative physical properties are summarized in the table below.

Physical Property	Value	Conditions
Melting Point	95-97 °C	(lit.) [1] [2]
	156-158 °C	
Boiling Point	116-131 °C	at 0.6 mmHg (lit.) [1] [2]
	182 °C	at 12 mmHg
Molecular Weight	184.24 g/mol	
Molecular Formula	C ₁₂ H ₁₂ N ₂	
Solubility	Slightly soluble in water. Soluble in organic solvents like ethanol and chloroform. [3]	
Appearance	White to off-white crystalline powder. [1] [2]	

Experimental Protocols: Determination of Melting and Boiling Points

While specific experimental documentation for the determination of **2-Benzylaminopyridine**'s melting and boiling points is not detailed in the provided literature, standard methodologies for organic compounds are applicable.

Melting Point Determination

The melting point of a solid is the temperature at which it transitions from a solid to a liquid state. For a pure crystalline compound, this occurs over a narrow range. The general procedure involves:

- **Sample Preparation:** A small amount of the dry, powdered **2-Benzylaminopyridine** is packed into a capillary tube, which is sealed at one end.
- **Apparatus Setup:** The capillary tube is placed in a melting point apparatus, such as a Mel-Temp apparatus or a Thiele tube, alongside a calibrated thermometer.

- Heating: The sample is heated at a slow, controlled rate, typically 1-2 °C per minute, especially when approaching the expected melting point.
- Observation: The temperature at which the first liquid appears and the temperature at which the entire sample becomes liquid are recorded. This range is reported as the melting point.

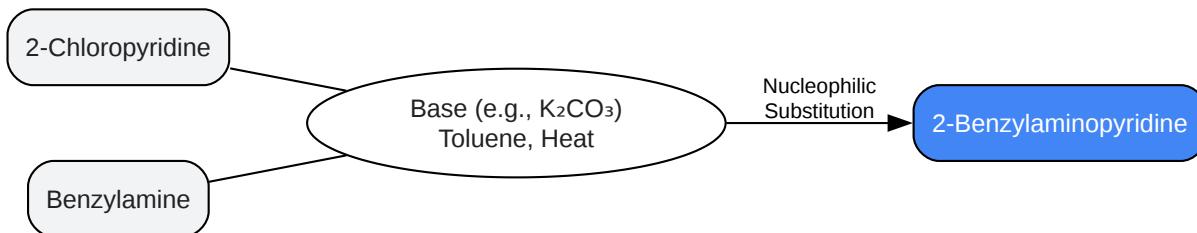
Boiling Point Determination (at Reduced Pressure)

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure. For compounds that may decompose at their atmospheric boiling point, determination at reduced pressure (vacuum) is common.

- Apparatus Setup: A small amount of **2-Benzylaminopyridine** is placed in a distillation flask. A capillary tube, sealed at one end, is inverted and placed into the liquid. The apparatus is connected to a vacuum source and a manometer to measure the pressure.
- Heating: The sample is heated gently in a heating mantle or oil bath.
- Observation: As the temperature rises, air trapped in the capillary tube will bubble out. The boiling point is the temperature at which the liquid level inside the capillary tube begins to rise as the external pressure becomes equal to the vapor pressure of the liquid upon slow cooling.

Synthesis of 2-Benzylaminopyridine

2-Benzylaminopyridine can be synthesized through several methods. One common approach is the reaction of 2-chloropyridine with benzylamine. This nucleophilic substitution reaction is a fundamental process in organic synthesis.



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Caption: Synthesis of **2-Benzylaminopyridine** from 2-Chloropyridine and Benzylamine.

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